

# Propargite persistence comparison other miticides

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## Compound Focus: Propargite

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## Miticide Efficacy and Persistence Comparison

Miticide/Acaricide	Efficacy / Control Level	Key Findings / Context
Propargite	Effective overall [1]	Found effective on field roses with extensive past miticide exposure [1].
Bifenthrin	Effective everywhere [1]	Consistently effective across all tested sites [1].
Fluvalinate	Effective everywhere [1]	Consistently effective across all tested sites [1].
Azocyclotin	Effective everywhere [1]	Consistently effective across all tested sites [1].
Cyhexatin	Effective everywhere [1]	Consistently effective across all tested sites [1].
Fenbutatin oxide	Variable control [1]	Efficacy varied significantly between different test sites [1].

Miticide/Acaricide	Efficacy / Control Level	Key Findings / Context
Clofentezine	Excellent to ineffective [1]	Excellent control on populations not previously exposed; complete <b>resistance</b> observed at a site with a 2-year application history [1].
Hexythiazox	Excellent to ineffective [1]	Excellent control on populations not previously exposed; complete <b>resistance</b> observed at a site with a 2-year application history [1].
GC16	Good controlling effect [2]	Novel, eco-friendly agent; acts via contact toxicity, damaging mite cuticle and causing mitochondrial dysfunction [2].

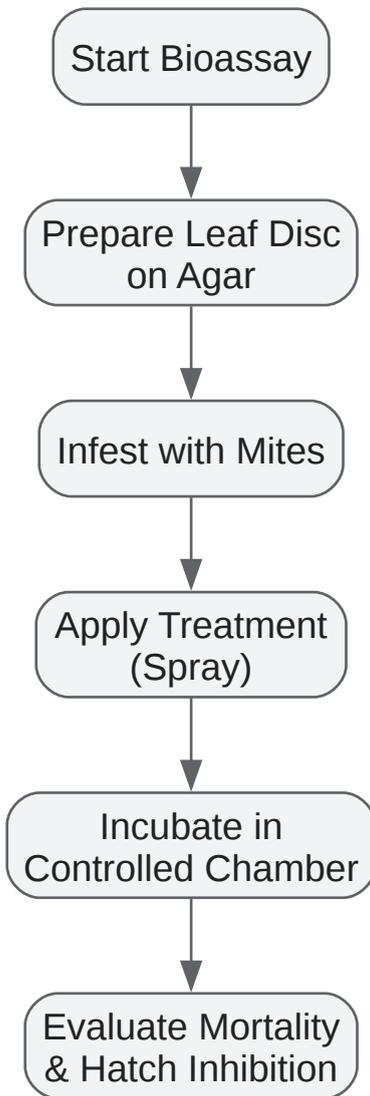
## Experimental Protocols for Efficacy Evaluation

For researchers designing experiments, the methodologies from recent studies provide robust models for evaluating miticide performance.

### Bioassay for Contact Toxicity and Ovicidal Activity

This protocol, used to evaluate the new acaricide GC16, assesses toxicity to different mite life stages [2].

- **Leaf Disc Preparation:** Place leaf discs on 0.3% agar in petri dishes.
- **Mite Infestation:**
  - **For Eggs:** Transfer adult female mites to leaf discs for a 12-hour egg-laying period, then remove adults [2].
  - **For Larvae/Nymphs:** Allow eggs to hatch, then remove other life stages to obtain the desired stage [2].
- **Treatment Application:** Spray leaf discs evenly with the test solution using a power sprayer. Multiple concentrations are tested to establish a dose-response relationship [2].
- **Incubation and Evaluation:** Place treated discs in a controlled environment chamber. Assess egg hatch inhibition or mortality in larvae/nymphs after specified periods [2].



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## Field Trial Evaluation Protocol

This method tests efficacy under real-world conditions, as seen in a study on field roses [1].

- **Site Selection:** Conduct trials at multiple sites, preferably with populations with a known history of miticide exposure to assess resistance patterns [1].
- **Treatment Application:** Apply miticides according to standard field practices and label instructions.
- **Phytotoxicity Assessment:** Inspect treated plants for any damage or adverse effects caused by the miticides [1].
- **Efficacy Monitoring:** Monitor mite populations in treated versus control plots over time to determine control level and persistence.

## Key Insights for Researchers

- **Resistance is a Critical Factor:** A major finding from the older study is that efficacy is not intrinsic to the chemical but is heavily influenced by a population's exposure history. Miticides like clofentezine and hexythiazox can fail completely due to resistance [1].
- **Mechanism of Action is Key for New Developments:** Research into new acaricides like GC16 focuses on novel modes of action, such as disrupting the cuticle and causing mitochondrial dysfunction, to overcome resistance issues common with traditional pesticides [2].

The available data provides a foundational comparison, though the most direct data for **propargite** is not recent. To get a complete and current picture, you may need to consult specialized agricultural databases or recent field trial reports from your region.

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## References

1. Evaluation of miticides for the control of two-spotted mite ... [sciencedirect.com]
2. The Insecticidal Efficacy and Physiological Action ... [pmc.ncbi.nlm.nih.gov]

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